

# A Comprehensive Technical Guide to the Solubility of 3'-Methoxypropiophenone in Organic Solvents

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## Compound of Interest

Compound Name: **3'-Methoxypropiophenone**

Cat. No.: **B1296965**

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This technical guide provides an in-depth overview of the solubility characteristics of **3'-Methoxypropiophenone**, a key intermediate in pharmaceutical and chemical synthesis.[\[1\]](#) This document compiles available data on its physical and chemical properties, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow to guide laboratory practices.

## Core Physical and Chemical Properties

**3'-Methoxypropiophenone** is an aromatic ketone, appearing as a colorless to light yellow liquid.[\[2\]](#)[\[3\]](#) Its fundamental properties are crucial for its application in synthesis and formulation.

Property	Value	Reference
CAS Number	37951-49-8	[4]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	164.20 g/mol	[2]
Boiling Point	259 °C	[1]
Density	1.016 g/cm <sup>3</sup>	[3]
Flash Point	113 °C	[2]
Refractive Index	1.501	[3]

## Solubility Profile

While literature widely reports that **3'-Methoxypropiophenone** has good solubility in common organic solvents, specific quantitative data is not readily available.[2][5][6] The table below summarizes the known qualitative and quantitative solubility information.

Solvent	Solubility	Temperature (°C)	Reference
Water	Very slightly soluble (0.71 g/L)	25	[7]
Ethanol	Good solubility	Not specified	[3]
Methanol	Good solubility	Not specified	[3]
Diethyl Ether	Good solubility	Not specified	[3]
Dichloromethane	Soluble	Not specified	[8]
Acetone	Soluble	Not specified	[8]
Dimethyl Sulfoxide (DMSO)	Miscible	Not specified	[9]

Note: "Good solubility" and "soluble" are qualitative descriptions found in the literature. For precise applications, experimental determination of solubility is recommended.

# Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **3'-Methoxypropiophenone** solubility in an organic solvent at a specified temperature. This protocol is adapted from general methods for determining the solubility of organic compounds.

Objective: To quantify the solubility of **3'-Methoxypropiophenone** in a selected organic solvent (e.g., ethanol) at a constant temperature.

## Materials:

- **3'-Methoxypropiophenone** (high purity)
- Selected organic solvent (analytical grade)
- Constant temperature water bath or incubator
- Calibrated analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 µm PTFE)
- Pre-weighed evaporation dishes
- Vacuum oven

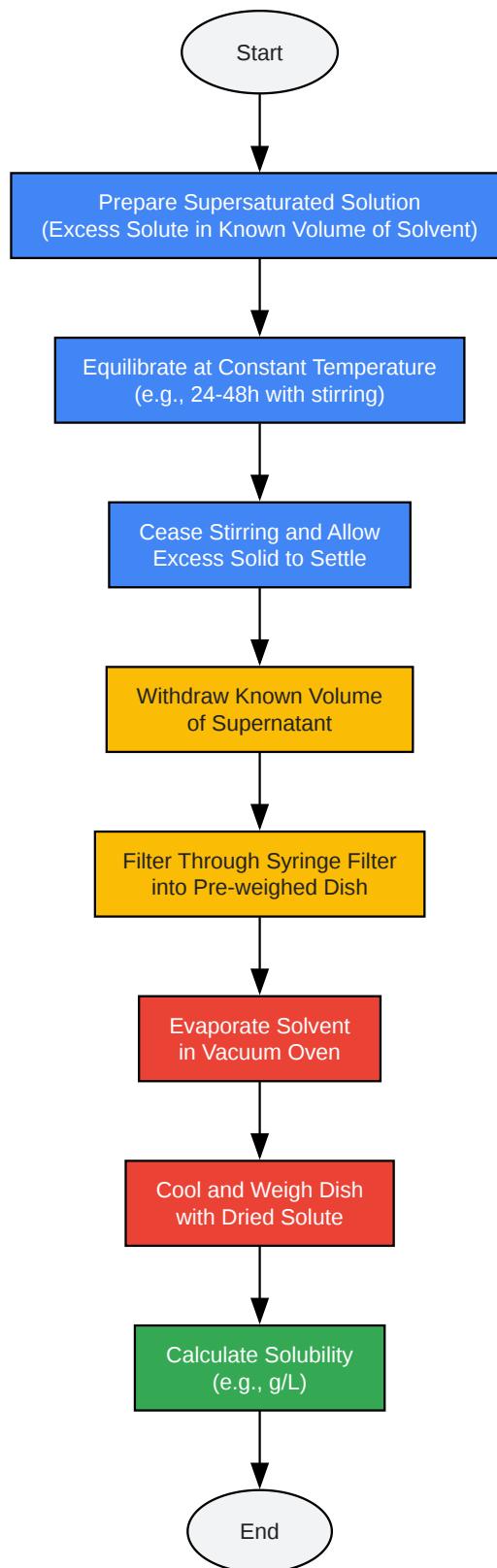
## Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **3'-Methoxypropiophenone** to a series of vials.
  - Pipette a precise volume (e.g., 5.00 mL) of the chosen organic solvent into each vial.
  - Securely cap the vials and place them in a constant temperature bath set to the desired temperature (e.g., 25 °C).

- Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous stirring to ensure saturation.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, cease stirring and allow the excess solid to settle.
  - Carefully draw a known volume (e.g., 2.00 mL) of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
  - Immediately attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed evaporation dish.
- Solvent Evaporation and Mass Determination:
  - Place the evaporation dish in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the solute (e.g., 40-50 °C).
  - Once the solvent has completely evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the evaporation dish containing the dried **3'-Methoxypropiophenone** on an analytical balance.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **3'-Methoxypropiophenone** by subtracting the initial weight of the empty evaporation dish from the final weight.
  - Determine the solubility in grams per liter (g/L) or other desired units using the mass of the solute and the volume of the solvent aliquot taken.

## Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3'-Methoxypropiophenone**.

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